Application Note and Protocol: Purification of Recombinant Crl Protein

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Compound of Interest	
Compound Name:	*Crl protein*
CAS No.:	*148349-72-8*
Cat. No.:	*B1178833*

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Introduction

The **Crl protein** is a crucial transcriptional regulator found in many gammaproteobacteria, including Escherichia coli and Salmonella enterica.[1][2] It plays a significant role in the bacterial stress response by acting as a co-activator for the sigma S (σS or RpoS) subunit of RNA polymerase.[1][3] Crl enhances the association of σS with the core RNA polymerase, thereby promoting the transcription of genes necessary for survival under various stress conditions, such as stationary phase and low temperatures.[2][3] The small, 133-amino-acid **Crl protein** functions by directly binding to σS, which is a mechanism of significant interest for understanding bacterial gene regulation and for identifying potential targets for novel antimicrobial agents.[1][3]

This document provides a detailed protocol for the expression and purification of recombinant **Crl protein** from an E. coli expression system. The protocol is designed to yield a high-purity protein suitable for downstream applications such as structural biology, biochemical assays, and drug screening.

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Data Presentation

The following table summarizes expected yields and purity at various stages of the **Crl protein** purification process. Note that these values are illustrative and can vary depending on the expression levels and the efficiency of each purification step.

Purification Step	Total Protein (mg)	Crl Protein (mg)	Purity (%)	Yield (%)
Crude Cell Lysate	1500	75	5	100
Clarified Lysate	1200	70	5.8	93.3
Ni-NTA Affinity Chromatography	50	45	90	60
Ion-Exchange Chromatography	25	23	92	30.7
Size-Exclusion Chromatography	18	17.5	>98	23.3

Experimental Workflow

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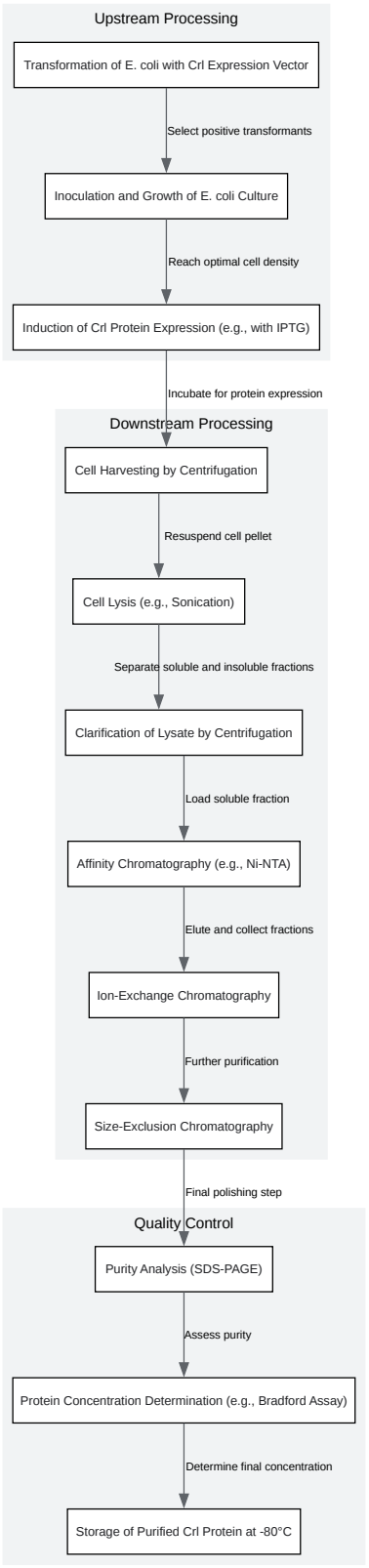

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Caption: Workflow for recombinant **Crl protein** purification.

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Experimental Protocols

Expression of Recombinant **Crl Protein**

This protocol outlines the expression of His-tagged **Crl protein** in E. coli.

Materials and Reagents:

- E. coli strain BL21(DE3)[4]
- Expression vector containing the Crl gene with an N-terminal His-tag (e.g., pET vector series)
- Luria-Bertani (LB) broth and agar plates
- Appropriate antibiotic (e.g., Kanamycin)
- Isopropyl β-D-1-thiogalactopyranoside (IPTG)

Protocol:

- Transformation: Transform the Crl expression vector into competent E. coli BL21(DE3) cells and plate on LB agar containing the appropriate antibiotic. Incubate overnight at 37°C.
- Starter Culture: Inoculate a single colony into 50 mL of LB broth with the selective antibiotic. Grow overnight at 37°C with shaking at 220 rpm.
- Large-Scale Culture: Inoculate 1 L of LB broth with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
- Induction: Cool the culture to 26-30°C and induce Crl expression by adding IPTG to a final concentration of 0.5 mM. Expression at lower temperatures can enhance protein solubility.[3]
- Incubation: Continue to incubate the culture at 26-30°C for 4-6 hours with shaking.
- Harvesting: Harvest the cells by centrifugation at 6,000 x g for 15 minutes at 4°C. Discard the supernatant and store the cell pellet at -80°C until further use.

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Purification of Recombinant **Crl Protein**

This protocol describes the purification of His-tagged **Crl protein** using a multi-step chromatography approach.

Materials and Reagents:

- Lysis Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mM PMSF)
- Wash Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 20 mM imidazole)
- Elution Buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 250 mM imidazole)
- Ion-Exchange Buffer A (20 mM Tris-HCl pH 8.0)
- Ion-Exchange Buffer B (20 mM Tris-HCl pH 8.0, 1 M NaCl)
- Size-Exclusion Buffer (20 mM HEPES pH 7.5, 150 mM NaCl)
- Ni-NTA affinity column
- Anion-exchange chromatography column (e.g., Q-sepharose)
- Size-exclusion chromatography column (e.g., Superdex 75)

Protocol:

- Cell Lysis:
  1. Resuspend the cell pellet in 30 mL of ice-cold Lysis Buffer.
  2. Lyse the cells by sonication on ice.
  3. Clarify the lysate by centrifugation at 20,000 x g for 30 minutes at 4°C to pellet cell debris. [5]
- Affinity Chromatography:
  1. Equilibrate a Ni-NTA column with Lysis Buffer.

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2. Load the clarified lysate onto the column.
3. Wash the column with 10 column volumes of Wash Buffer.
4. Elute the His-tagged **Crl protein** with Elution Buffer. Collect fractions and analyze by SDS-PAGE.

- Ion-Exchange Chromatography:
  1. Pool the fractions containing **Crl protein** and dialyze against Ion-Exchange Buffer A overnight at 4°C.
  2. Equilibrate an anion-exchange column with Ion-Exchange Buffer A.
  3. Load the dialyzed sample onto the column.
  4. Elute the protein using a linear gradient of 0-100% Ion-Exchange Buffer B.
  5. Collect fractions and analyze by SDS-PAGE to identify those containing pure Crl.
- Size-Exclusion Chromatography:
  1. Concentrate the pooled fractions from the ion-exchange step.
  2. Equilibrate a size-exclusion column with Size-Exclusion Buffer.
  3. Load the concentrated protein sample onto the column.
  4. Elute the protein with Size-Exclusion Buffer. Crl should elute as a single peak corresponding to its molecular weight.
  5. Collect fractions and assess purity by SDS-PAGE.

Characterization of Purified **Crl Protein**

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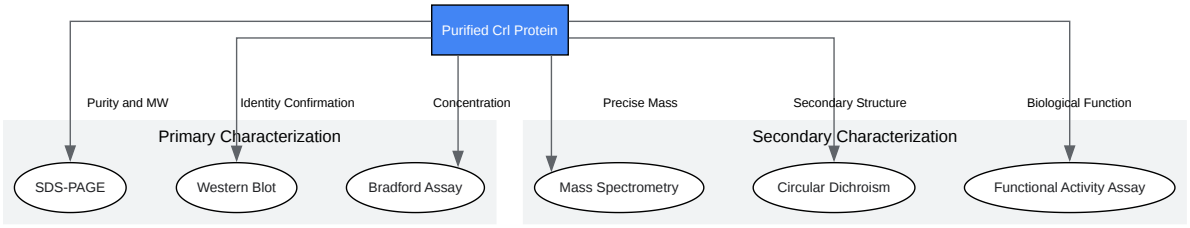

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Caption: Characterization of purified recombinant **Crl protein**.

Following purification, it is essential to characterize the **Crl protein** to ensure its purity, identity, and activity.

- SDS-PAGE: To assess the purity and apparent molecular weight of the purified **Crl protein**. A single band should be observed at the expected molecular weight.
- Western Blot: To confirm the identity of the purified protein using an anti-His-tag antibody or a Crl-specific antibody.
- Protein Concentration: To determine the concentration of the purified **Crl protein** using a standard method such as the Bradford assay.
- Mass Spectrometry: To confirm the precise molecular weight of the **Crl protein**.[6]
- Circular Dichroism (CD) Spectroscopy: To assess the secondary structure and proper folding of the purified protein.[6]
- Functional Assays: To verify the biological activity of the purified **Crl protein**, for example, by in vitro transcription assays with σS and core RNA polymerase.

Storage

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For long-term storage, the purified **Crl protein** should be flash-frozen in liquid nitrogen and stored at -80°C in a buffer containing a cryoprotectant such as 10-20% glycerol. Avoid repeated freeze-thaw cycles.

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